

# Essential Safety and Operational Guidance for Handling 4-Ethyl-3-hexanol

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## Compound of Interest

Compound Name: 4-Ethyl-3-hexanol

Cat. No.: B011189

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **4-Ethyl-3-hexanol**, including detailed operational procedures and disposal plans to foster a safe and compliant laboratory environment.

## Physicochemical and Hazard Data

A summary of the key quantitative data for **4-Ethyl-3-hexanol** is presented below.

Property	Value
Molecular Formula	C8H18O
Molar Mass	130.23 g/mol [1][2]
Appearance	Colorless to slightly yellow liquid[1]
Odor	Aromatic[1]
Boiling Point	159-163°C[1]
Melting Point	-82°C to -61.15°C (estimate)[1]
Density	Approximately 0.835 - 0.8414 g/mL[1]
Flash Point	64.2°C[1]
Vapor Pressure	0.449 mmHg at 25°C[1]
Solubility	Moderately soluble in water; soluble in many organic solvents[1][3]

Hazard Summary: **4-Ethyl-3-hexanol** is irritating to the eyes, respiratory system, and skin.[1] It is classified as causing serious eye irritation.[2][4]

## Operational Plan: Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **4-Ethyl-3-hexanol** is crucial to minimize exposure and ensure safety. The following procedural steps outline the necessary precautions and personal protective equipment.

## Engineering Controls and Ventilation

- Ventilation: Always handle **4-Ethyl-3-hexanol** in a well-ventilated area.[1][5] A chemical fume hood is recommended to minimize the inhalation of vapors.
- Eye Wash and Safety Shower: Ensure that an emergency eye wash station and safety shower are readily accessible in the immediate work area.

## Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Ethyl-3-hexanol**:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield to protect against splashes.[6]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[6] Inspect gloves for any signs of degradation or puncture before use.
- **Skin and Body Protection:** A laboratory coat or other suitable protective clothing is required to prevent skin contact.[1][6]
- **Respiratory Protection:** If working outside of a fume hood or in an area with inadequate ventilation where vapor concentrations may be high, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## Safe Handling Procedures

- **Avoid Contact:** Avoid direct contact with skin and eyes.[1]
- **Avoid Inhalation:** Do not breathe vapors or mists.
- **Grounding:** Take precautionary measures against static discharge, especially when transferring large quantities.
- **Hygiene:** Wash hands thoroughly after handling and before eating, drinking, or smoking.[2]

## Storage

- **Container:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- **Incompatibilities:** Keep away from oxidizing agents.[1]

## Disposal Plan

Proper disposal of **4-Ethyl-3-hexanol** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Collection

- Collect all waste **4-Ethyl-3-hexanol** and contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed hazardous waste container.

## Labeling

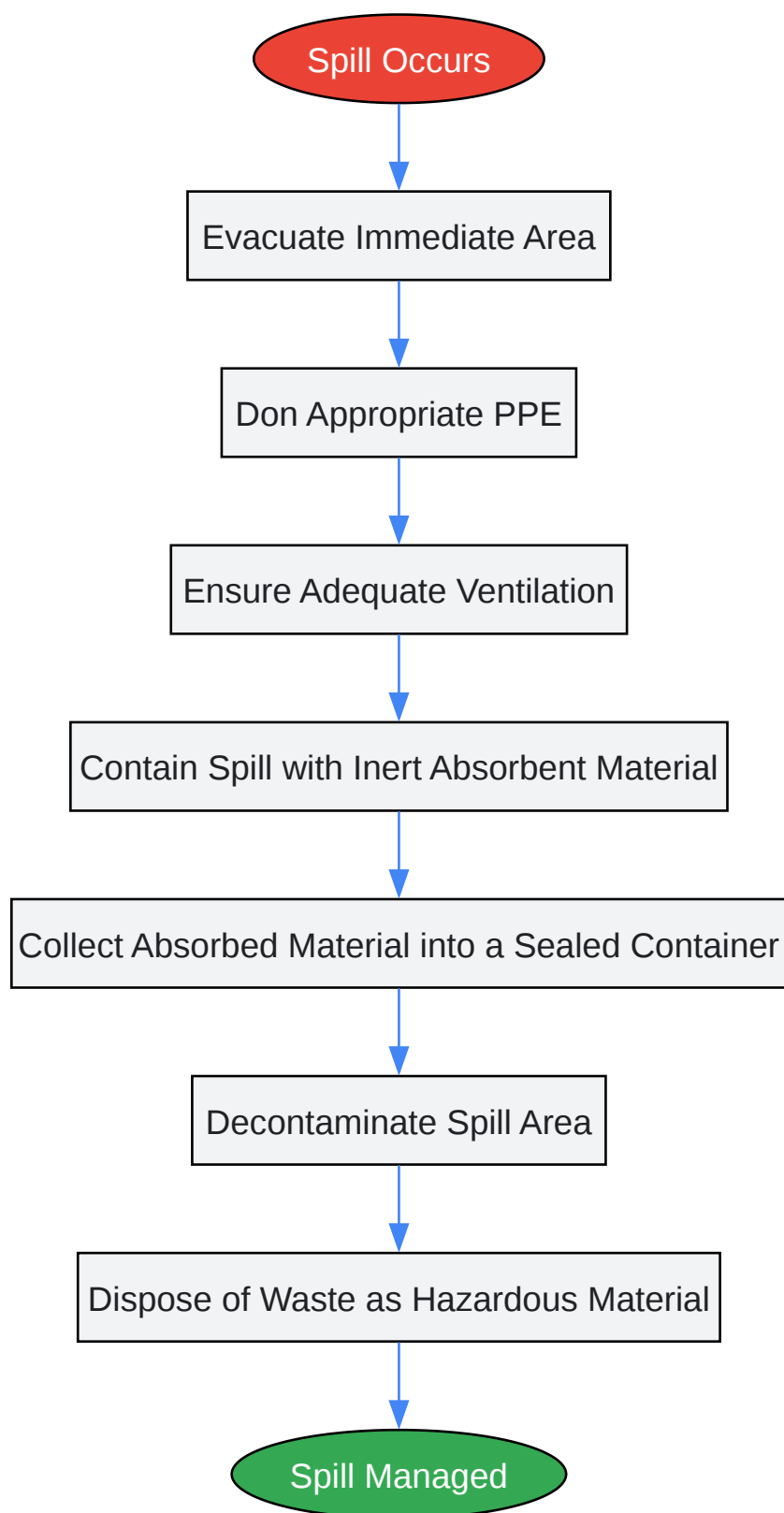
- Clearly label the waste container with "Hazardous Waste," the chemical name "**4-Ethyl-3-hexanol**," and all relevant hazard symbols (e.g., irritant).

## Disposal Method

- Dispose of the waste through an approved and licensed hazardous waste disposal company. Do not pour down the drain or dispose of with regular trash.<sup>[6]</sup>
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible. Otherwise, it should be punctured to prevent reuse and disposed of in a sanitary landfill or through controlled incineration.<sup>[5]</sup>

## Emergency Procedures: Chemical Spill Workflow

In the event of a spill, a clear and immediate response is essential. The following diagram outlines the procedural workflow for managing a **4-Ethyl-3-hexanol** spill.



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Caption: Workflow for managing a **4-Ethyl-3-hexanol** chemical spill.

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